Application Note & Protocol for the Determination of Naphthalene in Environmental Samples

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Compound of Interest

Compound Name:	*Naphthylin*
CAS No.:	*1786-03-4*
Cat. No.:	*B105417*

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Abstract: Naphthalene, the simplest polycyclic aromatic hydrocarbon (PAH), is a widespread environmental contaminant originating from industrial processes, fossil fuel combustion, and its use in consumer products. Due to its potential toxicity and classification as a possible human carcinogen, robust and reliable methods for its detection in environmental matrices are imperative.[1] This document provides a comprehensive guide for researchers, scientists, and environmental monitoring professionals on the protocols for detecting naphthalene in water, soil/sediment, and air samples. It details established methodologies, from sample collection and preservation to extraction and analysis by Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC), grounded in authoritative standards such as those from the U.S. Environmental Protection Agency (EPA). The causality behind experimental choices, quality assurance, and data interpretation are explained to ensure scientific integrity and trustworthiness of results.

Introduction

Background on Naphthalene

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Naphthalene ($C_{10}H_8$) is a white, solid aromatic hydrocarbon known for its characteristic "mothball" odor.[2] It is naturally present in fossil fuels like crude oil and coal tar and is also formed during the incomplete combustion of organic materials.[3] Its volatility allows it to exist in the vapor phase in the atmosphere, while its moderate lipophilicity leads to its partitioning into soil organic matter and sediments.[4] Exposure to naphthalene can occur through inhalation, ingestion, and dermal contact, and has been associated with adverse health effects including hemolytic anemia, liver damage, and neurological issues.[2] The International Agency for Research on Cancer (IARC) has classified naphthalene as possibly carcinogenic to humans (Group 2B).[1]

Regulatory Context

Due to its potential health risks, naphthalene is listed as a priority pollutant by the U.S. EPA.[5] Various EPA methods have been established for its monitoring in different environmental media to ensure compliance with regulatory limits. This guide primarily draws upon the principles and procedures outlined in EPA Methods from the SW-846 series (e.g., 8270 for semivolatiles), the 600 series for wastewater (e.g., 625), and the "TO" series for air toxics (e.g., TO-13A, TO-15, TO-17).

Principles of Detection

The determination of naphthalene in environmental extracts is predominantly achieved through chromatographic techniques. These methods separate naphthalene from other compounds in the sample matrix, allowing for its identification and quantification.

- Gas Chromatography-Mass Spectrometry (GC-MS): This is a powerful and widely used technique for naphthalene analysis. The sample extract is vaporized and passed through a capillary column, which separates compounds based on their boiling points and interactions with the column's stationary phase. The separated compounds then enter a mass spectrometer, which ionizes them and separates the ions based on their mass-to-charge ratio, providing a unique "fingerprint" for definitive identification and quantification.[6]

- High-Performance Liquid Chromatography (HPLC): HPLC is another valuable tool, particularly for PAHs. The sample is dissolved in a liquid mobile phase and pumped through a column packed with a solid stationary phase. Separation is based on the differential

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partitioning of compounds between the two phases. Naphthalene can be detected using a UV detector or, for greater sensitivity and selectivity, a fluorescence detector (FLD).[7][8]

Scope and Applicability

This protocol is applicable to the determination of naphthalene in the following environmental matrices:

- Water: Groundwater, surface water, and wastewater.
- Soil and Sediment: Various soil types and aquatic sediments.
- Air: Ambient and indoor air, as well as soil gas.

The methods described are suitable for detecting naphthalene over a wide range of concentrations, from trace levels (ng/L or ng/g) to higher contamination levels (µg/L or µg/g), depending on the specific sample preparation and analytical technique employed.

Sample Collection, Preservation, and Handling

Proper sample collection and preservation are critical to obtaining representative and accurate results.

Water Samples

- Materials: Amber glass bottles with polytetrafluoroethylene (PTFE)-lined screw caps.
- Collection Procedure: Collect a 1-liter grab sample. When sampling, allow the water to run for a short period to flush the line and ensure a representative sample. Fill the bottle to the brim to minimize headspace.
- Preservation and Storage: If residual chlorine is present, dechlorinate the sample by adding 80 mg of sodium thiosulfate per liter.[9] Cool the samples to ≤6 °C and store them in the dark. Extraction should be performed within 7 days of collection, and analysis of the extract should be completed within 40 days.[10]

Soil and Sediment Samples

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- Materials: Wide-mouthed amber glass jars with PTFE-lined lids.
- Collection Procedure: Use a stainless steel scoop or trowel to collect the sample from the desired depth. Homogenize the sample if a composite is required.
- Preservation and Storage: Cool the samples to ≤6 °C and store them in the dark. Holding times are generally longer for soil samples, but extraction should be performed as soon as practical to minimize the loss of volatile PAHs like naphthalene.

Air Samples

The choice of air sampling method depends on whether naphthalene is targeted as a volatile or semi-volatile organic compound.

- Active Sampling (Sorbent Tubes):
  - EPA Method TO-17: Draw a known volume of air through a sorbent tube packed with a material like Tenax®. This method is highly recommended for naphthalene due to its borderline volatility.[11]
  - EPA Method TO-13A: For semi-volatile PAHs, air is drawn through a quartz fiber filter followed by a sorbent cartridge containing polyurethane foam (PUF) and/or XAD-2 resin.[12][13][14]
- Whole Air Sampling (Canisters):
  - EPA Method TO-15: Collect air samples in passivated stainless steel canisters (e.g., SUMMA canisters). This method is suitable for a wide range of volatile organic compounds, including naphthalene, although its lower vapor pressure can present challenges such as carryover in the analytical system.[10][15]
- Preservation and Storage: Sorbent tubes should be sealed and stored at 4°C.[14] Canisters should be stored at ambient temperature.[16] Analysis should be performed within 30 days.[16]

Sample Preparation and Extraction

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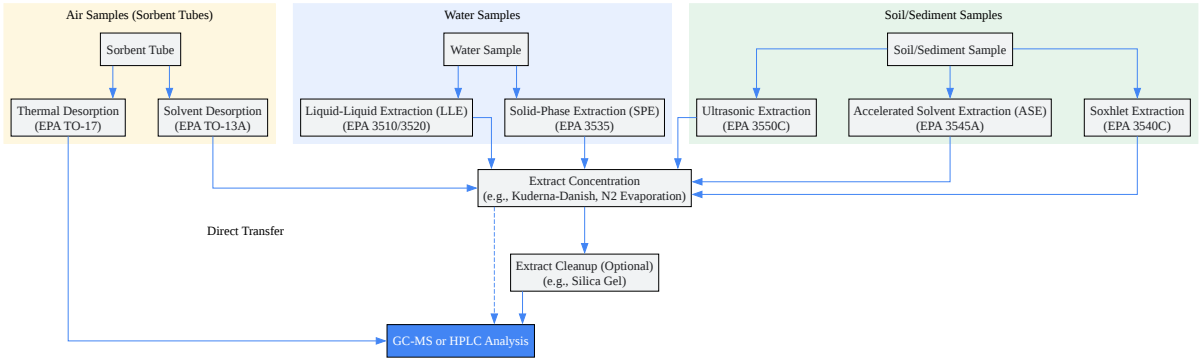
The goal of sample preparation is to isolate and concentrate naphthalene from the sample matrix, making it suitable for instrumental analysis.

Workflow for Sample Preparation and Extraction



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Caption: General workflow for naphthalene sample preparation.

Protocols for Water Samples

This traditional method partitions compounds from the aqueous phase into an immiscible organic solvent.

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- Pour a 1-liter water sample into a 2-liter separatory funnel.
- Check the pH of the sample. For base/neutral extraction (which includes naphthalene), adjust the pH to >11 with sodium hydroxide.
- Add 60 mL of dichloromethane to the separatory funnel.
- Shake the funnel vigorously for 2 minutes, with periodic venting to release pressure.
- Allow the organic layer to separate from the aqueous phase.
- Drain the lower (dichloromethane) layer into a collection flask.
- Repeat the extraction two more times with fresh 60-mL portions of dichloromethane, combining all extracts.
- (Optional for full semivolatile analysis: Adjust the aqueous phase pH to <2 and repeat the extraction for acidic compounds).
- Dry the combined extract by passing it through a funnel containing anhydrous sodium sulfate.
- Concentrate the extract to a final volume of 1 mL using a Kuderna-Danish apparatus or nitrogen evaporator.[17]

SPE is a more modern, efficient, and solvent-sparing alternative to LLE.[9][18]

- Sample Pretreatment: Adjust the pH of a 1-liter water sample to <2 with 6N HCl.[9]
- Cartridge Conditioning: Condition an SPE cartridge (e.g., C18 or a specialized sorbent for semivolatiles) by washing with 15 mL of dichloromethane, followed by 10 mL of methanol, and finally equilibrating with 10 mL of reagent water and 10 mL of 0.05N HCl. Do not let the cartridge go dry after the methanol step.[9]
- Sample Loading: Pass the entire water sample through the conditioned cartridge at a flow rate of 10-15 mL/min.[9]

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- Cartridge Drying: After loading, dry the cartridge under full vacuum for 10-15 minutes to remove residual water.[9]
- Elution: Elute the trapped analytes from the cartridge with an appropriate organic solvent, typically dichloromethane.
- Concentration: Concentrate the eluate to a final volume of 1 mL.

Protocols for Soil/Sediment Samples

Soxhlet extraction is a rigorous and exhaustive technique, often considered the benchmark for solid sample extraction.[19][20]

- Weigh 10-30 g of the soil sample and mix it with an equal amount of anhydrous sodium sulfate to form a free-flowing powder.
- Place the mixture into a Soxhlet extraction thimble.[19]
- Place the thimble into the Soxhlet extractor.
- Add the extraction solvent (e.g., 1:1 acetone/hexane or dichloromethane) to the round-bottom flask.[21]
- Extract the sample for 16-24 hours at a rate of 4-6 cycles per hour.[19]
- After extraction, cool the apparatus and concentrate the extract to the desired final volume.

This method uses ultrasonic energy to facilitate the extraction of contaminants from a solid matrix into a solvent.[22][23]

- Weigh approximately 30 g of the sample (for low concentrations) and mix with anhydrous sodium sulfate.[24]
- Add 100 mL of extraction solvent (e.g., 1:1 acetone/hexane) to the sample in a beaker.
- Place the beaker in an ultrasonic bath and sonicate for a specified period (e.g., 3 minutes).
- Decant the solvent extract.

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- Repeat the sonication and decanting steps two more times with fresh solvent.
- Combine the extracts, dry them with anhydrous sodium sulfate, and concentrate.

ASE, also known as Pressurized Fluid Extraction, uses elevated temperatures and pressures to achieve rapid and efficient extractions with reduced solvent consumption.[20][25][26]

- Mix the soil sample with a drying agent or dispersant (e.g., diatomaceous earth).
- Load the sample into a stainless steel extraction cell.
- Place the cell in the ASE instrument.
- The instrument automatically fills the cell with the extraction solvent (e.g., acetone/hexane), heats it (e.g., to 100°C), and pressurizes it (e.g., to 1500 psi).
- After a short static extraction period (e.g., 5-10 minutes), the extract is purged from the cell into a collection vial.
- The process is rapid, often taking less than 20 minutes per sample.[25]

Protocols for Air Samples

This technique is solvent-free and involves heating the sorbent tube to release the trapped analytes directly into the GC-MS.

- Place the sampled sorbent tube into an automated thermal desorber unit connected to the GC-MS.
- The tube is heated (e.g., to 220°C) while being flushed with an inert gas (e.g., helium).[27]
- The desorbed analytes are swept into a cold trap (e.g., at -30°C) to focus them into a narrow band.
- The cold trap is then rapidly heated, injecting the analytes onto the GC column for analysis.[27]

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- The quartz fiber filter and the PUF/XAD-2 sorbent are combined and placed in a Soxhlet extractor.
- The media are extracted for approximately 18 hours with a suitable solvent, such as 10% diethyl ether in hexane.[13]
- The resulting extract is then concentrated to a final volume of 1 mL for analysis.

Analytical Instrumentation and Methods

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the preferred method for its high sensitivity and specificity, providing definitive identification of naphthalene. It is the analytical technique specified in EPA methods 625 and 8270.[6][28]

Table 1: Typical GC-MS Parameters for Naphthalene Analysis

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Parameter	Typical Setting	Rationale
GC System		
Injection Mode	Splitless or Split (for high concentrations)	Splitless mode is used for trace analysis to transfer the maximum amount of analyte to the column. Split injections are beneficial for higher concentration samples to avoid detector saturation and improve peak shape.[6]
Inlet Temperature	250 - 280 °C	Ensures rapid volatilization of naphthalene without thermal degradation.
Carrier Gas	Helium	Provides good chromatographic efficiency and is compatible with mass spectrometers.
Column	30 m x 0.25 mm ID, 0.25 µm film thickness (e.g., DB-5ms, HP-5ms)	A non-polar or mid-polarity column provides excellent separation for PAHs.
Oven Program	Initial temp 40-70°C, hold for 1-2 min, ramp at 8-15°C/min to 280-300°C, hold	The temperature program is optimized to separate naphthalene from other volatile and semi-volatile compounds in the extract.
MS System		
Ionization Mode	Electron Ionization (EI) at 70 eV	Standard ionization technique that produces reproducible mass spectra for library matching.
Acquisition Mode	Scan or Selected Ion Monitoring (SIM)	Full scan mode is used for identification and analysis of

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		unknown compounds. SIM mode offers significantly higher sensitivity and is used for trace quantification by monitoring specific ions for naphthalene (m/z 128, 102).
Mass Range	35 - 400 amu (in Scan mode)	Covers the mass range of naphthalene and other relevant semi-volatile compounds.

High-Performance Liquid Chromatography (HPLC)

HPLC with fluorescence detection offers excellent sensitivity for many PAHs, including naphthalene.

Table 2: Typical HPLC-FLD/DAD Parameters for Naphthalene Analysis

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Parameter	Typical Setting	Rationale
HPLC System		
Column	C18 reverse-phase, e.g., 150 mm x 4.6 mm, 5 µm particle size	C18 columns are the standard for reverse-phase separation of non-polar compounds like PAHs.
Mobile Phase	Gradient of Acetonitrile and Water	A gradient elution is necessary to separate the range of PAHs with varying polarities.[7]
Flow Rate	1.0 - 1.5 mL/min	Provides optimal separation efficiency and reasonable analysis time.
Column Temp.	30 - 40 °C	Maintains consistent retention times and improves peak shape.
Injection Vol.	10 - 100 µL	Dependent on expected concentration and system sensitivity.
Detector		
Diode Array (DAD)	254 nm	A common wavelength for aromatic compounds, providing good general detection.[29]
Fluorescence (FLD)	Excitation: 260 nm, Emission: 352 nm	Offers high sensitivity and selectivity for naphthalene. Wavelengths can be programmed to change during the run to optimize detection for different PAHs.[7][30]

Calibration and Quantification

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- Preparation of Standards: Prepare a series of calibration standards by diluting a certified stock solution of naphthalene in the final extraction solvent. A minimum of five concentration levels is recommended to establish linearity.[28]

- Internal Standards and Surrogates:

  - Surrogates: These are compounds not expected to be in the sample, which are added to every sample, blank, and standard before extraction (e.g., naphthalene-d8, phenanthrene-d10). They are used to monitor the efficiency of the sample preparation process for every individual sample.[29]

  - Internal Standards: These are added to the final extract just before analysis (e.g., acenaphthene-d10, chrysene-d12). They are used to correct for variations in instrument response and injection volume.

- Calibration Curve: Analyze the calibration standards and plot the response (peak area ratio of naphthalene to its internal standard) against the concentration. A linear regression is typically used, with a correlation coefficient (r^2) of ≥0.995 being acceptable.

- Quantification: Analyze the prepared sample extracts. Identify naphthalene by its retention time and mass spectrum (GC-MS) or retention time and fluorescence wavelengths (HPLC-FLD). Quantify the concentration using the calibration curve.

Quality Assurance/Quality Control (QA/QC)

A robust QA/QC program is essential to ensure the generation of legally defensible and scientifically sound data.

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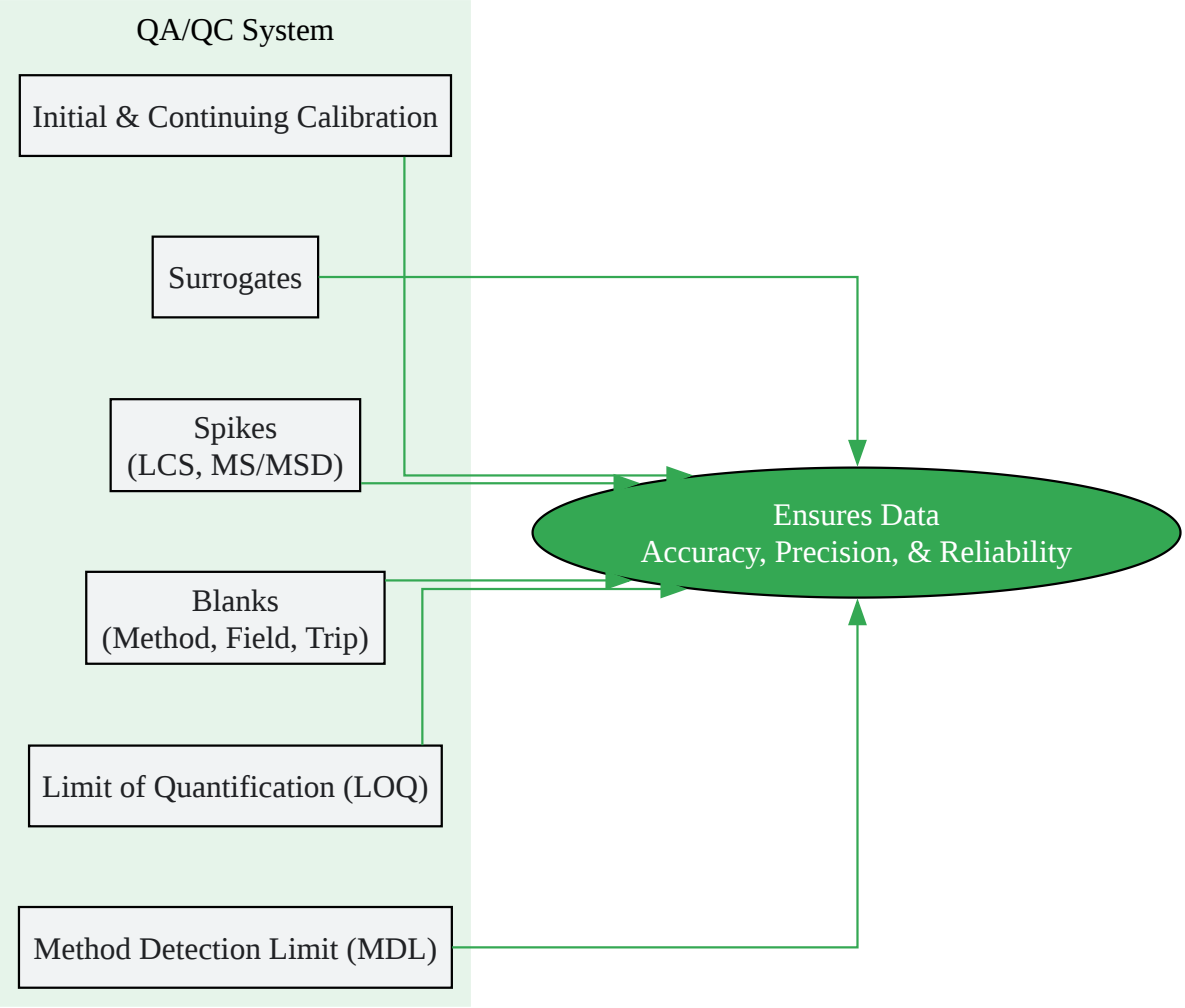

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Caption: Key components of a QA/QC system for naphthalene analysis.

Table 3: QA/QC Checks and Acceptance Criteria

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QC Check	Description	Frequency	Acceptance Criteria (Typical)
Method Blank	An analyte-free matrix processed alongside samples.	One per extraction batch (max 20 samples).[13]	Naphthalene concentration below the Limit of Quantification (LOQ).
Laboratory Control Sample (LCS)	A clean matrix spiked with known analyte concentrations.	One per extraction batch.	Recovery within established control limits (e.g., 70-130%).
Matrix Spike / Matrix Spike Duplicate (MS/MSD)	Aliquots of a field sample spiked with known analyte concentrations.	One MS/MSD pair per 20 samples.	Recovery and Relative Percent Difference (RPD) within control limits.
Surrogate Standards	Added to all samples and QC samples before extraction.	Every sample.	Recovery within control limits (e.g., EPA Method 625 specifies limits for various surrogates).[29]
Calibration Verification	Analysis of a mid-level standard to check calibration.	Every 12 hours.	Percent difference (%D) within ±15-20% of the true value.
Method Detection Limit (MDL)	The minimum concentration that can be detected with 99% confidence.	Determined initially and annually.	Varies by instrument and matrix.
Limit of Quantification (LOQ)	The minimum concentration that can be quantified with acceptable precision and accuracy.	Determined initially and annually.	Typically 3-5 times the MDL.

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Data Analysis and Reporting

- Peak Identification: Confirm the identity of naphthalene by comparing the retention time and mass spectrum (or fluorescence signal) with that of a known standard.
- Concentration Calculation: Calculate the concentration in the original sample, accounting for the final extract volume, initial sample volume or weight, and any dilution factors.
- Reporting: The final report should include the sample identifier, the analytical method used, the concentration of naphthalene found (specifying units, e.g., µg/L for water, µg/kg for soil), the LOQ, and the results of all associated QA/QC checks.

Safety Precautions

- Naphthalene is a potential carcinogen and toxicant. Handle all standards and contaminated samples in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- The solvents used in these protocols (e.g., dichloromethane, hexane, acetone) are flammable and/or toxic. Handle them with care in a fume hood and away from ignition sources.
- Dispose of all chemical waste in accordance with local, state, and federal regulations.

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